

Technical Guide: 1-Methyl-1H-imidazole-4-sulfonyl Chloride

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Compound of Interest

Compound Name: 1-methyl-1H-imidazole-4-sulfonyl chloride

Cat. No.: B161204

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Introduction

1-Methyl-1H-imidazole-4-sulfonyl chloride is a key building block in organic synthesis, particularly valued in medicinal chemistry and drug discovery for the introduction of the 1-methyl-1H-imidazole-4-sulfonyl moiety. This functional group can influence the physicochemical properties of a molecule, such as solubility and metabolic stability, and can act as a versatile handle for further chemical modifications. This guide provides a comprehensive overview of its chemical properties, synthesis, and handling.

Chemical and Physical Properties

1-Methyl-1H-imidazole-4-sulfonyl chloride is a solid at room temperature, appearing as a white to off-white substance.^{[1][2]} It is sensitive to moisture and should be stored in a dry, inert atmosphere, preferably in a freezer under -20°C.^{[1][2]}

Table 1: Chemical Identifiers

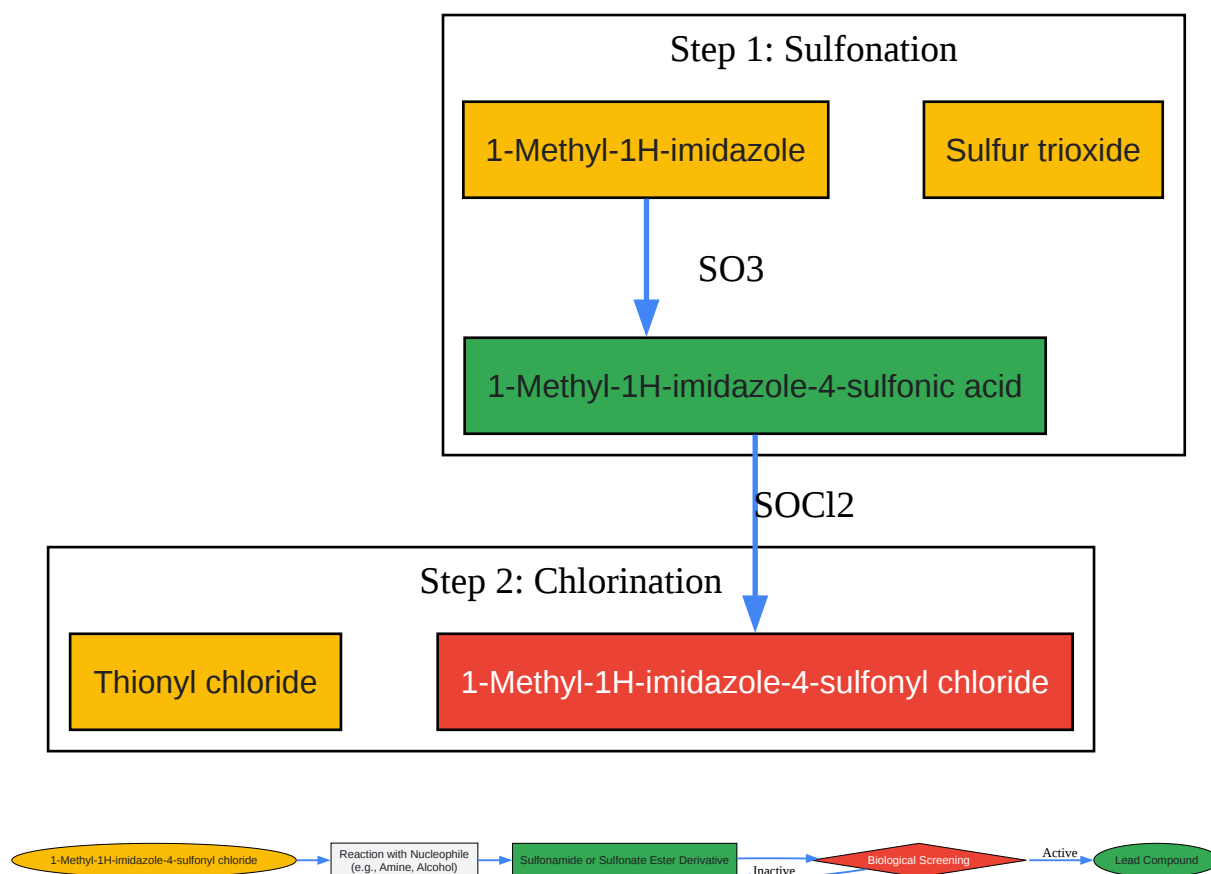
Identifier	Value
CAS Number	137049-00-4[1][2][3][4][5]
Molecular Formula	C4H5ClN2O2S[1][3][4][5][6]
Molecular Weight	180.61 g/mol [3][4][5][6][7]
InChI	1S/C4H5ClN2O2S/c1-7-2-4(6-3-7)10(5,8)9/h2-3H,1H3[4]
InChI Key	KXUGUWTUFUWYRS-UHFFFAOYSA-N[4][5]
SMILES	Cn1cnc(c1)S(Cl)(=O)=O[4]

Table 2: Physical Properties

Property	Value
Melting Point	88-91°C[1][2]
Boiling Point (Predicted)	366.9 ± 15.0 °C[1][2]
Density (Predicted)	1.60 ± 0.1 g/cm³[1][2]
Solubility	DMSO (Slightly)[1][2]
Appearance	Solid, White to Off-White[1][2]

Synthesis

The synthesis of **1-methyl-1H-imidazole-4-sulfonyl chloride** is a multi-step process. A general and plausible synthetic workflow is outlined below.



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